

# Application Notes and Protocols: Dysprosium-164 Neutron Capture Cross Section Data

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## Compound of Interest

Compound Name: *Dysprosium-164*

Cat. No.: *B084499*

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This document provides a detailed overview of the neutron capture cross section data for **Dysprosium-164** ( $^{164}\text{Dy}$ ). It includes a compilation of experimentally determined values, detailed protocols for common measurement techniques, and a visual representation of the experimental workflow. This information is critical for applications in nuclear reactor design, shielding calculations, and the production of radioisotopes for medical and industrial purposes.

## Data Presentation: Quantitative Neutron Capture Cross Section Data for $^{164}\text{Dy}$

The following table summarizes the experimentally determined thermal neutron capture cross section ( $\sigma$ ) and resonance integral ( $I_0$ ) for the  $^{164}\text{Dy}(n,\gamma)^{165}\text{Dy}$  reaction.

Neutron Energy (eV)	Thermal Cross Section (barns)	Resonance Integral (barns)	Measurement Facility	Reference
0.0372	$2198.5 \pm 94$	-	Es-Salam Research Reactor, Algeria	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
0.0334	$2322 \pm 140$	-	BAEC TRIGA Research Reactor, Bangladesh	<a href="#">[2]</a> <a href="#">[4]</a>
0.0253	$2656 \pm 98$	-	Not Specified	<a href="#">[3]</a>
0.0253	$2672 \pm 104$	-	Am-241-Be Neutron Source	<a href="#">[5]</a>
Thermal	-	382.1	ANL Calculated Value	<a href="#">[6]</a>
Thermal	-	$420 \pm 50$	Activation Method	<a href="#">[6]</a>
Thermal	-	$482 \pm 33$	Activation Method	<a href="#">[6]</a>
Thermal	-	406	Bound-level Calculation	<a href="#">[6]</a>

## Experimental Protocols: Neutron Activation Analysis (NAA)

The most common method for determining the neutron capture cross section of  $^{164}\text{Dy}$  is Neutron Activation Analysis (NAA). The general protocol is outlined below.

### Sample Preparation and Irradiation

- Target Material: High-purity Dysprosium(III) oxide ( $\text{Dy}_2\text{O}_3$ ) powder is typically used as the target material.

- Monitor Foil: A monitor material with a well-known neutron capture cross section, such as gold ( $^{197}\text{Au}$ ), is used for flux determination.[1][2][3][4]
- Encapsulation: The  $\text{Dy}_2\text{O}_3$  powder and the monitor foils are encapsulated in a suitable material (e.g., aluminum) to contain them during irradiation.
- Irradiation: The encapsulated sample and monitor are irradiated in a stable neutron flux. This can be achieved using a research reactor (e.g., Es-Salam, BAEC TRIGA) or a neutron source (e.g., Am-Be).[1][2][5] The irradiation time is chosen to produce sufficient activity of the product nuclide ( $^{165}\text{Dy}$ ) for accurate measurement.

## Post-Irradiation Measurement

- Cooling: After irradiation, the samples are allowed to "cool" for a predetermined period to allow short-lived interfering radionuclides to decay.
- Gamma-Ray Spectrometry: The gamma rays emitted from the activated sample ( $^{165}\text{Dy}$ ) and monitor (e.g.,  $^{198}\text{Au}$ ) are measured using a high-purity germanium (HPGe) detector coupled to a data acquisition system.[1][3][4] The detector must be calibrated for energy and efficiency using standard radioactive sources.
- Data Acquisition: The gamma-ray spectra are collected for a time sufficient to obtain good counting statistics for the photopeaks of interest.

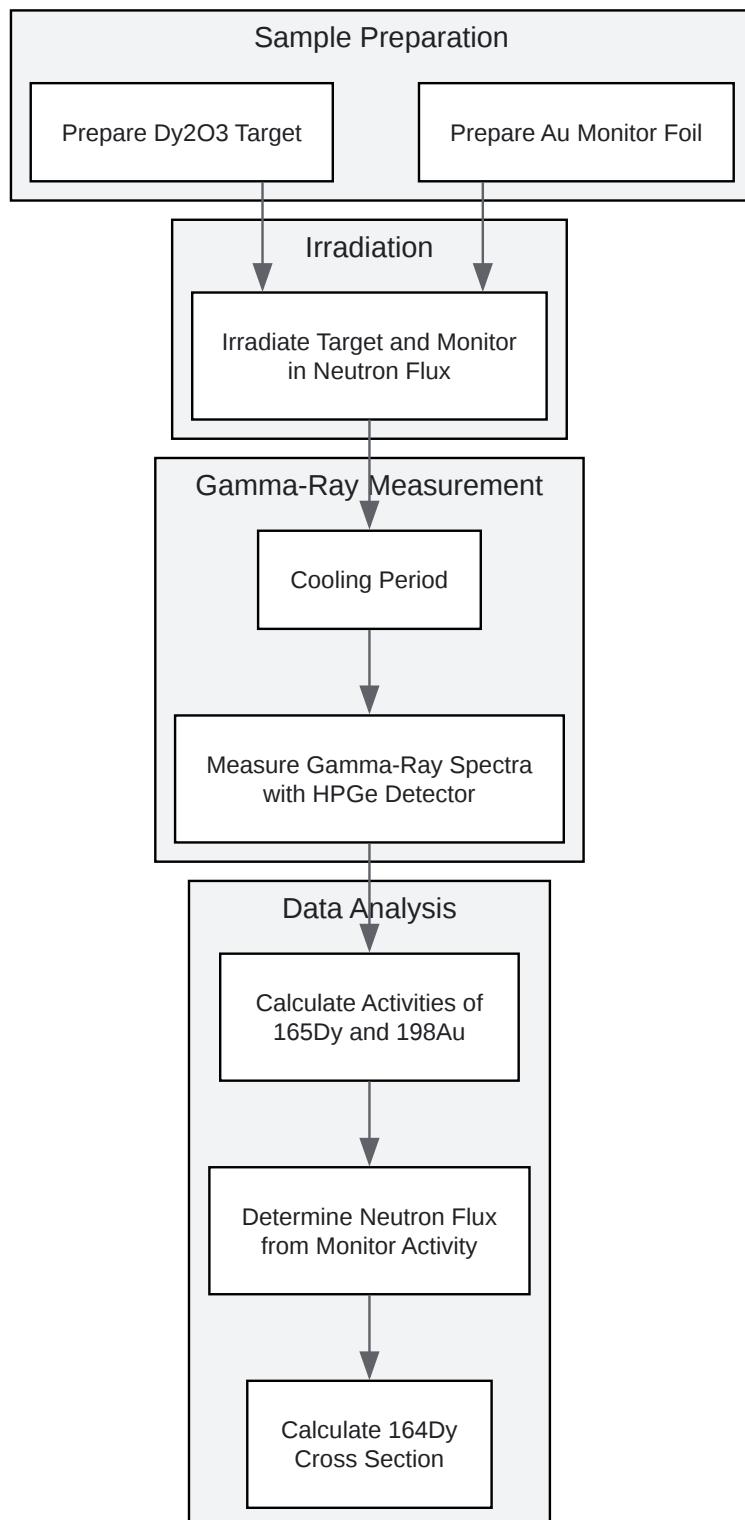
## Data Analysis

- Peak Area Determination: The net peak areas of the characteristic gamma rays of  $^{165}\text{Dy}$  and the monitor nuclide are determined from the measured spectra.
- Activity Calculation: The activities of  $^{165}\text{Dy}$  and the monitor nuclide at the end of irradiation are calculated from the peak areas, correcting for gamma-ray emission probabilities, detector efficiency, and decay during counting and cooling.
- Neutron Flux Calculation: The neutron flux is determined from the activity of the irradiated monitor foil using its known cross section.
- Cross Section Calculation: The neutron capture cross section of  $^{164}\text{Dy}$  is then calculated using the measured activity of  $^{165}\text{Dy}$  and the determined neutron flux. Corrections for thermal

neutron self-shielding and gamma-ray attenuation within the sample must be applied to obtain an accurate result.[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Mandatory Visualization

## Experimental Workflow for Neutron Capture Cross Section Measurement

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## References

- 1. Experimental cross section of the  $^{164}\text{Dy}(n,\gamma)^{165}\text{Dy}$  reaction a...: Ingenta Connect [ingentaconnect.com]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. Thermal neutron cross-section and resonance integral for  $\text{Dy-164}(n,\gamma)$   $\text{Dy-165}$  reaction | AVESİS [avesis.ankara.edu.tr]
- 6. tandfonline.com [tandfonline.com]
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